

Decafluorobiphenyl: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Decafluorobiphenyl

Cat. No.: B1670000

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Introduction

Decafluorobiphenyl (DFBP) is a fully fluorinated aromatic compound that has garnered significant interest in various scientific and industrial fields. Its unique chemical and physical properties, stemming from the complete substitution of hydrogen with fluorine atoms on the biphenyl scaffold, render it a valuable material in electronics, polymer science, and as a specialized solvent. This technical guide provides an in-depth overview of the core chemical and physical properties of **decafluorobiphenyl**, supported by available experimental data and methodologies.

Chemical and Physical Properties

The key chemical and physical properties of **decafluorobiphenyl** are summarized in the tables below for easy reference and comparison.

Table 1: General and Chemical Properties of Decafluorobiphenyl

Property	Value	Reference(s)
Chemical Name	1,1'-Biphenyl, 2,2',3,3',4,4',5,5',6,6'- decafluoro-	[1] [2]
Synonyms	Perfluorobiphenyl, Perfluorodiphenyl	[1] [3] [4]
CAS Number	434-90-2	[3] [4]
Molecular Formula	C ₁₂ F ₁₀	[1] [3] [4]
Molecular Weight	334.11 g/mol	[1] [4]
Appearance	White crystalline powder/crystals	[3]
Purity	≥ 98% (GC)	[3]
Stability	Stable under recommended storage conditions. Incompatible with strong oxidizing agents.	[2]

Table 2: Physical Properties of Decafluorobiphenyl

Property	Value	Reference(s)
Melting Point	68-72 °C (lit.)	[3][5]
Boiling Point	206 °C (lit.)	[2][5]
92 °C at 10 mmHg (lit.)	[3]	
Density	1.78 g/cm ³ (lit.)	[3]
1.785 g/cm ³	[2]	
Solubility	Insoluble in water. Slightly soluble in Chloroform and Methanol.	[2]
Vapor Pressure	0.000384 mmHg at 25°C	[6]
Refractive Index	1.3170 (estimate)	[2]

Spectral Data

Spectroscopic analysis is crucial for the identification and characterization of **decafluorobiphenyl**.

Table 3: Spectroscopic Data for Decafluorobiphenyl

Technique	Key Information	Reference(s)
^{13}C NMR	Spectra available from commercial suppliers and databases.	[1] [7]
^{19}F NMR	Spectra available from commercial suppliers and databases.	[1] [8]
Mass Spectrometry (GC-MS)	Molecular ion peak at m/z 334.	[1]
Infrared (IR) Spectroscopy	FTIR spectra available, often acquired using capillary cell (melt) or ATR techniques.	[1]
Raman Spectroscopy	FT-Raman spectra available.	[1]

Experimental Protocols

Detailed experimental protocols for the determination of the above properties are often specific to the reporting laboratory. Below are generalized methodologies for key experiments.

Melting Point Determination

The melting point of **decafluorobiphenyl** is typically determined using a capillary melting point apparatus.

Methodology:

- A small amount of finely ground **decafluorobiphenyl** is packed into a capillary tube.
- The capillary tube is placed in a calibrated melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature range from the appearance of the first liquid drop to the complete melting of the solid is recorded as the melting point.

Boiling Point Determination

The boiling point is determined at atmospheric or reduced pressure.

Methodology:

- A sample of **decafluorobiphenyl** is placed in a distillation flask.
- The flask is heated, and the temperature at which the liquid boils and its vapor is in equilibrium with the liquid is recorded.
- For measurements at reduced pressure, a vacuum pump is connected to the apparatus.

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Sample Preparation: A small amount of **decafluorobiphenyl** is dissolved in a deuterated solvent (e.g., CDCl_3).
- Instrumentation: A high-resolution NMR spectrometer is used to acquire ^{19}F and ^{13}C NMR spectra.

Infrared (IR) Spectroscopy:

- Sample Preparation (ATR): A small amount of the solid sample is placed directly on the ATR crystal.
- Sample Preparation (Melt): A thin film of the molten compound is prepared between two IR-transparent plates (e.g., KBr).
- Instrumentation: A Fourier-transform infrared (FTIR) spectrometer is used to record the spectrum.

Gas Chromatography-Mass Spectrometry (GC-MS):

- Sample Preparation: A dilute solution of **decafluorobiphenyl** in a suitable solvent (e.g., hexane) is prepared.

- Instrumentation: A gas chromatograph coupled to a mass spectrometer is used. The sample is injected into the GC, where it is vaporized and separated on a capillary column before entering the mass spectrometer for detection.

Synthesis of Decafluorobiphenyl

Decafluorobiphenyl can be synthesized through several methods, with the Ullmann reaction being a classical approach.

Ullmann Reaction

The Ullmann reaction involves the copper-mediated coupling of aryl halides. For **decafluorobiphenyl**, this typically involves the coupling of pentafluorobromobenzene or pentafluoroiodobenzene.

Generalized Protocol:

- Activated copper powder is prepared.
- Pentafluorohalobenzene is heated with the activated copper powder, often in a high-boiling solvent like dimethylformamide (DMF) or without a solvent at high temperatures.
- The reaction mixture is heated for several hours.
- After cooling, the product is extracted with an organic solvent.
- The crude product is purified, typically by recrystallization or sublimation, to yield **decafluorobiphenyl**.

Applications

Decafluorobiphenyl's high thermal stability, chemical inertness, and dielectric properties make it suitable for a range of applications:

- Electronics: Used as a dielectric fluid in high-voltage capacitors and transformers.[3]
- Polymer Science: Serves as a monomer or precursor in the synthesis of specialty fluoropolymers.[3]

- Solvent: Employed as a high-temperature, non-reactive solvent for chemical reactions.^[3]
- Research: Utilized as a standard in analytical techniques like gas chromatography and in studies of fluorinated materials.^[3]

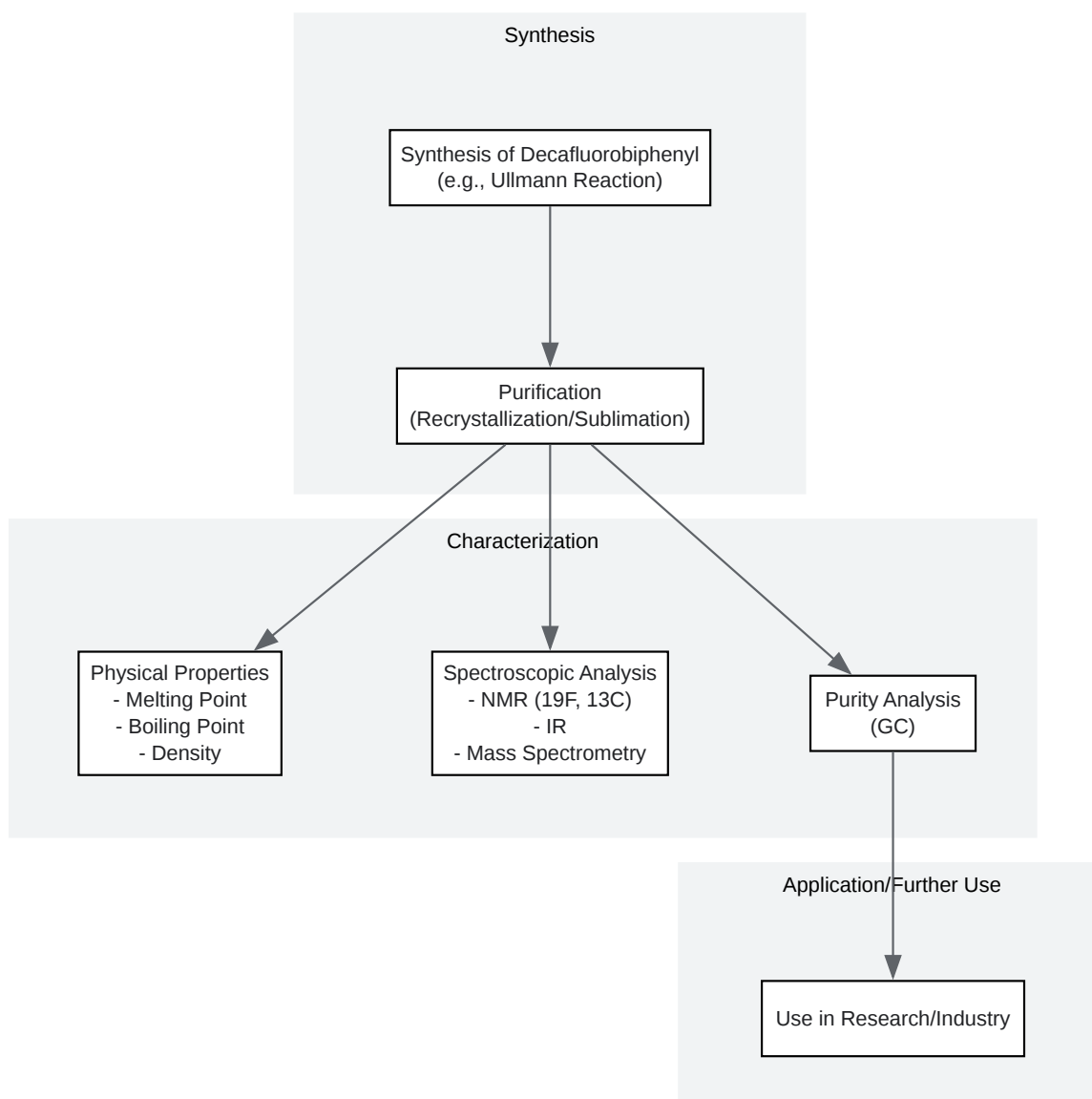
Safety and Handling

Decafluorobiphenyl is considered to be an irritant.^[1] Standard laboratory safety precautions should be followed when handling this compound.

- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Use in a well-ventilated area.
- Storage: Store in a cool, dry place away from strong oxidizing agents.^[2]

Logical Relationships and Workflows

Experimental Workflow for Characterization of Decafluorobiphenyl



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Caption: General experimental workflow for the synthesis and characterization of decafluorobiphenyl.

Signaling Pathways

There is no available scientific literature describing the involvement of **decafluorobiphenyl** in biological signaling pathways. Its primary applications are in materials science and electronics, and it is not typically studied in a biological context. Therefore, a diagram of signaling pathways is not applicable.

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